

Spectroscopic and Synthetic Profile of 2-Naphthyl Trifluoromethanesulfonate: A Technical Guide

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Compound of Interest

Compound Name:	2-Naphthyl trifluoromethanesulfonate
Cat. No.:	B1335318

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic properties of **2-Naphthyl trifluoromethanesulfonate**, a versatile reagent in organic synthesis. The document details its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, alongside the experimental protocols for its synthesis and characterization.

Core Spectroscopic Data

The following tables summarize the key spectroscopic data for **2-Naphthyl trifluoromethanesulfonate**, providing a valuable resource for its identification and characterization in research and development settings.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 1: ^1H NMR Spectroscopic Data of **2-Naphthyl Trifluoromethanesulfonate**

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Integration	Assignment
7.88 – 7.80	m	2H	Aromatic H	
7.77	d	8.1	1H	Aromatic H
7.62	d	2.0	1H	Aromatic H
7.54 – 7.41	m	3H	Aromatic H	

Solvent: CDCl_3 , Frequency: 400 MHz

Table 2: ^{13}C NMR Spectroscopic Data of **2-Naphthyl Trifluoromethanesulfonate**

Chemical Shift (δ) ppm	Assignment
145.83	Aromatic C
134.54	Aromatic C
130.31	Aromatic C
129.27	Aromatic C
128.75	Aromatic C
127.53	Aromatic C
127.00	Aromatic C
126.35	Aromatic C
125.34	Aromatic C
120.12 (q, $J(\text{C-F}) = 320$ Hz)	CF_3
118.81	Aromatic C

Solvent: CDCl_3 , Frequency: 100 MHz

Infrared (IR) Spectroscopy

Table 3: Key IR Absorption Bands of **2-Naphthyl Trifluoromethanesulfonate**

Wavenumber (cm ⁻¹)	Intensity	Assignment
1425	Strong	S=O Stretch
1210	Strong	S=O Stretch
1140	Strong	C-F Stretch

Mass Spectrometry (MS)

Table 4: Mass Spectrometry Data of **2-Naphthyl Trifluoromethanesulfonate**

m/z	Ion
276.01	[M] ⁺

Method: High-Resolution Mass Spectrometry (HRMS-ESI).[\[1\]](#)

Experimental Protocols

The following protocols are based on established methodologies for the synthesis and spectroscopic analysis of aryl triflates.

Synthesis of **2-Naphthyl Trifluoromethanesulfonate**[\[2\]](#)

A simple and efficient synthesis of aryl triflates can be achieved under biphasic conditions, which avoids the use of amine bases and allows for easy isolation.[\[2\]](#)

Materials:

- 2-Naphthol
- Toluene
- Aqueous Sodium Hydroxide (NaOH) or Potassium Phosphate (K₃PO₄) solution (e.g., 30%)

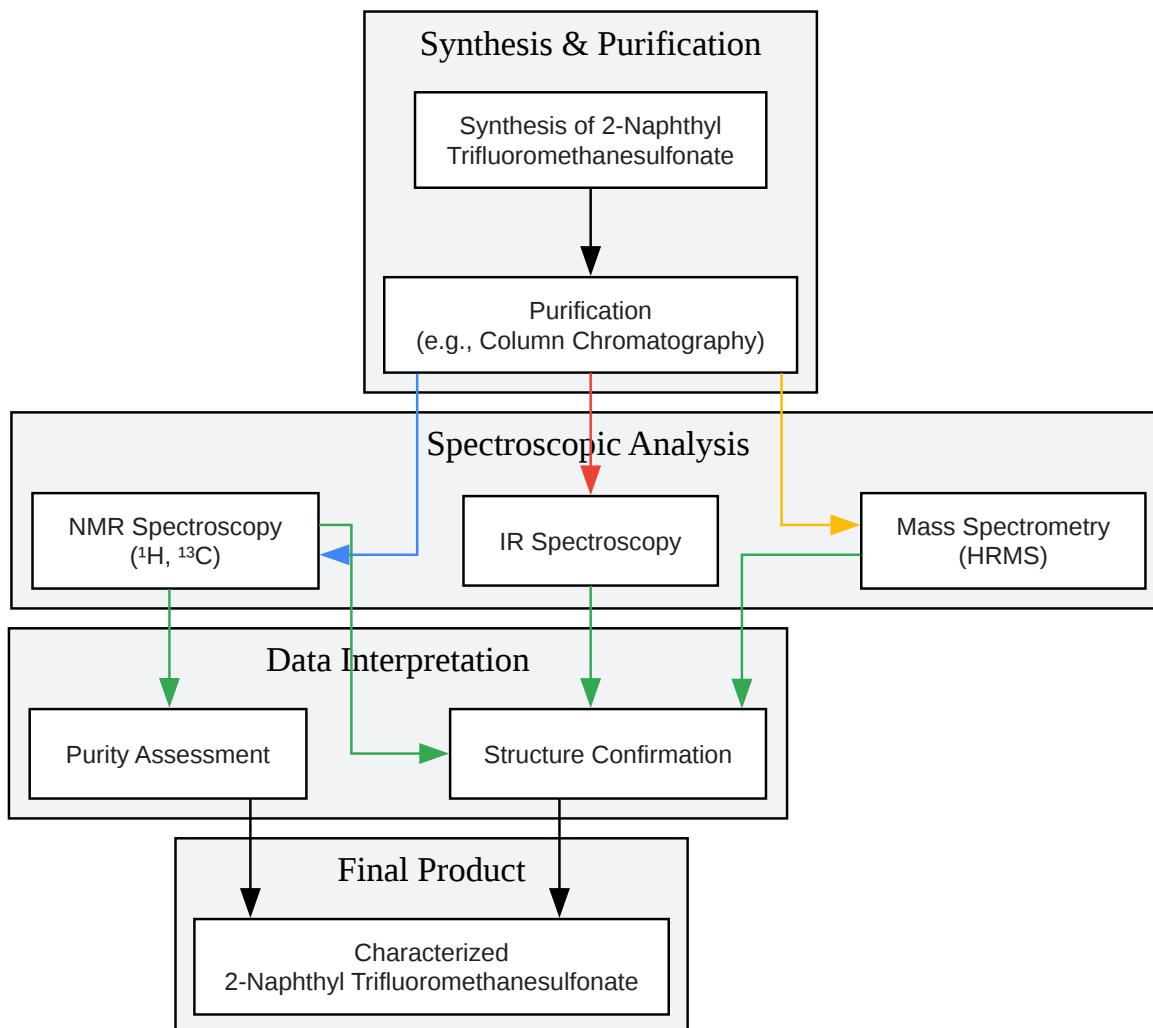
- Trifluoromethanesulfonic anhydride ($\text{ Tf}_2\text{O}$)
- Diethyl ether (Et_2O) or Ethyl acetate (EtOAc)
- Brine
- Anhydrous Sodium Sulfate (Na_2SO_4)

Procedure:

- Dissolve 2-naphthol in a biphasic mixture of toluene and an aqueous base (e.g., NaOH or K_3PO_4).
- Cool the mixture in an ice-water bath.
- Slowly add trifluoromethanesulfonic anhydride to the stirred mixture. The reaction is typically rapid and quantitative.
- After the reaction is complete (monitored by TLC), dilute the mixture with an organic solvent like diethyl ether or ethyl acetate and water.
- Separate the organic layer and wash it sequentially with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude **2-naphthyl trifluoromethanesulfonate**.
- The crude product can often be used directly in subsequent reactions or purified further by column chromatography if necessary.

Spectroscopic Analysis Workflow

The characterization of the synthesized **2-Naphthyl trifluoromethanesulfonate** follows a standard workflow to confirm its identity and purity.

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Caption: General workflow for the synthesis and spectroscopic characterization of an organic compound.

Instrumentation:

- NMR Spectra: Recorded on a 400 MHz spectrometer. Chemical shifts (δ) are reported in parts per million (ppm) relative to tetramethylsilane (TMS) as an internal standard.[1]
- IR Spectra: Typically recorded on a Fourier-transform infrared (FTIR) spectrometer.

- Mass Spectra: High-resolution mass spectra (HRMS) are obtained using an electrospray ionization (ESI) source.[1]

This guide serves as a foundational resource for professionals engaged in synthetic chemistry and drug development, facilitating the effective use and characterization of **2-Naphthyl trifluoromethanesulfonate**.

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References

- 1. rsc.org [rsc.org]
- 2. Practical Synthesis of Aryl Triflates under Aqueous Conditions [organic-chemistry.org]
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